

Dimethyl Morpholinophosphoramidate: A Review of Limited Applications and Toxicological Profile

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Compound of Interest

Compound Name: *Dmmpa*

Cat. No.: *B1220874*

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Introduction

Dimethyl morpholinophosphoramidate (**DMMPA**), a colorless, slightly viscous liquid with the chemical formula $C_6H_{14}NO_4P$, has a notably limited scope of documented applications within the scientific literature.^{[1][2]} Despite its classification as an organophosphorus compound, extensive searches of chemical and patent databases reveal a primary historical use as a chemical agent simulant and a subject of toxicological studies. This review consolidates the available information on **DMMPA**, focusing on its known applications and significant toxicological findings. Due to the sparse data on its use in synthetic, medicinal, or industrial chemistry, a comprehensive guide with extensive experimental protocols and quantitative data, as initially intended, cannot be compiled from the existing public-domain literature.

Chemical Properties

Basic chemical and physical properties of Dimethyl morpholinophosphoramidate are summarized below.

Property	Value	Reference
CAS Number	597-25-1	[1][3]
Molecular Formula	C ₆ H ₁₄ NO ₄ P	[2][3]
Molecular Weight	195.15 g/mol	[3]
Appearance	Clear colorless slightly viscous liquid	[1]
Solubility	Water soluble	[1]
Stability	Slowly hydrolyzes upon exposure to moisture; hydrolysis is rapid in acidic conditions.	[1]

Known Applications

The predominant application of **DMMPA** found in the literature is its use as a simulant for highly toxic anticholinesterase agents, such as nerve gases. Its physical properties mimic those of the actual agents, allowing for its use in training for chemical defense procedures without the associated high toxicity.[4] Studies have shown that **DMMPA** can be detected in urine after percutaneous, oral, and intramuscular administration, making it a useful and relatively safe compound for studying total intake of chemical agents.

Toxicological Profile

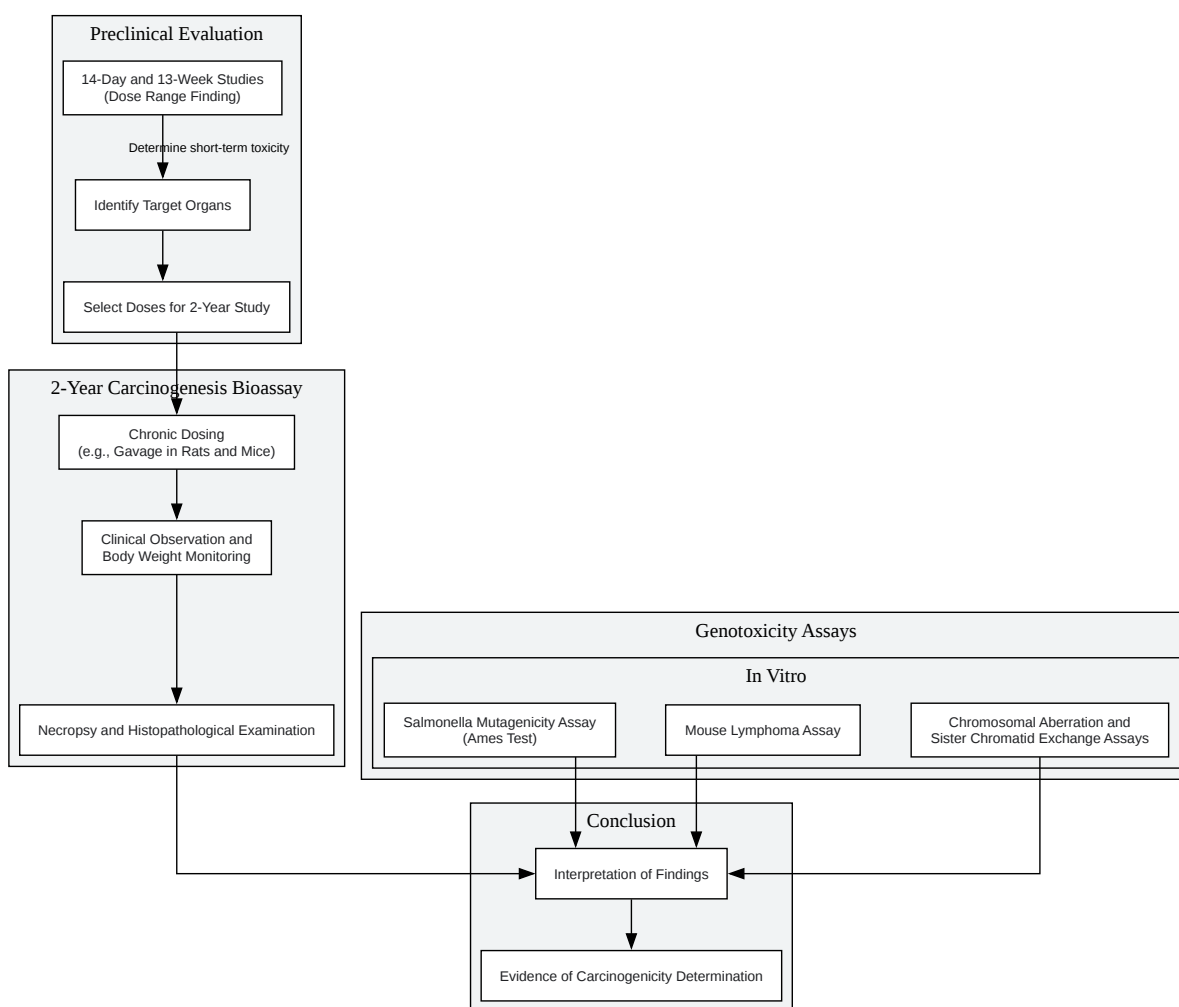
The toxicology of **DMMPA** has been the subject of significant investigation, most notably by the National Toxicology Program (NTP). A long-term gavage study in rodents revealed evidence of carcinogenicity.

Key Toxicological Findings:

- **Carcinogenicity:** Long-term exposure to **DMMPA** was found to cause an increased incidence of mononuclear cell leukemia in both male and female F344/N rats.[4][5] However, no evidence of carcinogenicity was observed in B6C3F1 mice under the same study conditions. [5]

- Mutagenicity: **DMMPA** was found to be mutagenic in the L5178Y/TK+/- mouse lymphoma assay in the absence of S9 metabolic activation.[5] It also induced chromosomal aberrations and sister-chromatid exchanges in Chinese hamster ovary cells without S9 activation.[5]

The workflow for a typical long-term toxicology and carcinogenesis study, such as the one conducted for **DMMPA** by the NTP, is outlined below.



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General workflow for toxicology and carcinogenesis studies.

Lack of Other Documented Applications

Extensive literature searches for the application of Dimethyl morpholinophosphoramidate in other areas of chemistry and industry have not yielded significant results. Specifically, there is no substantial evidence in peer-reviewed journals or patents for its use as:

- A phosphorylating agent in organic synthesis.
- A precursor or intermediate in the synthesis of pharmaceuticals or agrochemicals.
- A flame retardant.
- A ligand in catalysis.

While searches for these applications often lead to other organophosphorus compounds, such as dimethyl methylphosphonate (DMMP), they do not provide relevant information for **DMMPA** itself.

Conclusion

Based on a comprehensive review of the available scientific and patent literature, Dimethyl morpholinophosphoramidate (**DMMPA**) has a very narrow and specialized history of use, primarily as a simulant for chemical warfare agents. Its toxicological profile has been studied in detail, with findings indicating carcinogenic potential in rats. There is a notable absence of data supporting its application in broader synthetic, medicinal, or industrial fields. Consequently, the development of an in-depth technical guide with extensive experimental protocols and quantitative data for a wider range of applications is not feasible at this time. Future research may uncover new uses for this compound, but its current documented role remains limited.

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